

# "4-Hydroxy-2,5-dimethylbenzonitrile" molecular weight and formula

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## Compound of Interest

Compound Name:	4-Hydroxy-2,5-dimethylbenzonitrile
Cat. No.:	B1344278

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## An In-depth Technical Guide on **4-Hydroxy-2,5-dimethylbenzonitrile**

For researchers, scientists, and professionals in drug development, a precise understanding of the fundamental properties of chemical compounds is paramount. This guide provides core information on **4-Hydroxy-2,5-dimethylbenzonitrile**, a molecule of interest in various research and development applications.

## Physicochemical Data

The essential physicochemical properties of **4-Hydroxy-2,5-dimethylbenzonitrile** are summarized below. These data are critical for experimental design, reaction stoichiometry, and analytical characterization.

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>9</sub> NO	<a href="#">[1]</a>
Molecular Weight	147.17 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
IUPAC Name	4-Hydroxy-2,5-dimethylbenzonitrile	<a href="#">[3]</a>
CAS Number	85223-94-5	<a href="#">[1]</a> <a href="#">[3]</a>

## Molecular Structure

The structural arrangement of atoms within **4-Hydroxy-2,5-dimethylbenzonitrile** is a key determinant of its chemical reactivity and biological activity. The diagram below illustrates the connectivity of the atoms in the molecule.

Caption: Molecular structure of **4-Hydroxy-2,5-dimethylbenzonitrile**.

This technical guide provides a summary of the molecular weight and formula for **4-Hydroxy-2,5-dimethylbenzonitrile** based on publicly available data. For experimental applications, it is recommended to consult a comprehensive safety data sheet (SDS) and validated analytical data.

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## References

- 1. 85223-94-5|4-Hydroxy-2,5-dimethylbenzonitrile|BLD Pharm [bldpharm.com]
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